

# A Comprehensive Technical Guide to the Physical Properties of Diethyl 2,5-Dibromoterephthalate

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## Compound of Interest

Compound Name: Diethyl 2,5-Dibromoterephthalate

Cat. No.: B098124

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical properties of **Diethyl 2,5-Dibromoterephthalate**, a key intermediate in various fields of chemical synthesis. The information is presented to support research, development, and drug discovery activities where this compound may be utilized.

## Core Physical and Chemical Properties

**Diethyl 2,5-dibromoterephthalate** is a diester derivative of terephthalic acid. Its chemical structure consists of a central benzene ring substituted with two bromine atoms and two ethyl ester groups at positions 2, 5, and 1, 4, respectively. This substitution pattern significantly influences its physical properties.

Table 1: Key Physical and Chemical Properties of **Diethyl 2,5-Dibromoterephthalate**

Property	Value	References
Chemical Formula	C <sub>12</sub> H <sub>12</sub> Br <sub>2</sub> O <sub>4</sub>	[1][2][3]
Molecular Weight	380.033 g/mol	[1][2]
Appearance	White to almost white powder or crystals	[4][5][6]
Melting Point	127.0 to 131.0 °C	[1][4][5][6][7]
Boiling Point	335 °C (lit.)	[4][5][7]
Density	1.648 g/cm <sup>3</sup>	[1]
Flash Point	188.644 °C	[1]
Vapor Pressure	0 mmHg at 25°C	[1]
Solubility	Generally, esters with longer hydrocarbon chains exhibit lower solubility in water due to the hydrophobic nature of the hydrocarbon portion.[8] Specific quantitative data for Diethyl 2,5-Dibromoterephthalate solubility in various solvents is not readily available in the cited literature.	
CAS Number	18013-97-3	[1][2][3][4][5][6][7]
Synonyms	2,5-Dibromoterephthalic Acid Diethyl Ester, Diethyl 1,4-dibromo-2,5-benzenedicarboxylate	[1][3][4][5][7]

## Experimental Protocols for Physical Property Determination

While specific experimental protocols for **Diethyl 2,5-Dibromoterephthalate** were not detailed in the searched literature, general methodologies for determining the physical properties of aromatic esters are well-established. These methods are crucial for ensuring the quality and consistency of the compound for research and development purposes.

## Melting Point Determination

The melting point of a solid crystalline substance is a critical indicator of its purity. A sharp melting range typically signifies a high-purity compound.

Methodology:

- **Sample Preparation:** A small, finely ground sample of the crystalline solid is packed into a capillary tube.
- **Instrumentation:** The capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or a digital temperature sensor.
- **Heating and Observation:** The sample is heated at a controlled rate. The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded. This range is reported as the melting point.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- **Apparatus:** A small amount of the liquid is placed in a test tube along with a boiling chip to ensure smooth boiling. A thermometer is positioned so that the bulb is above the liquid's surface to measure the vapor temperature.
- **Heating:** The test tube is heated gently.
- **Observation:** The temperature is recorded when the liquid boils and a steady stream of vapor is produced, resulting in a constant temperature reading on the thermometer. This constant

temperature is the boiling point. For high-boiling-point liquids, distillation under reduced pressure is often employed.

## Density Measurement

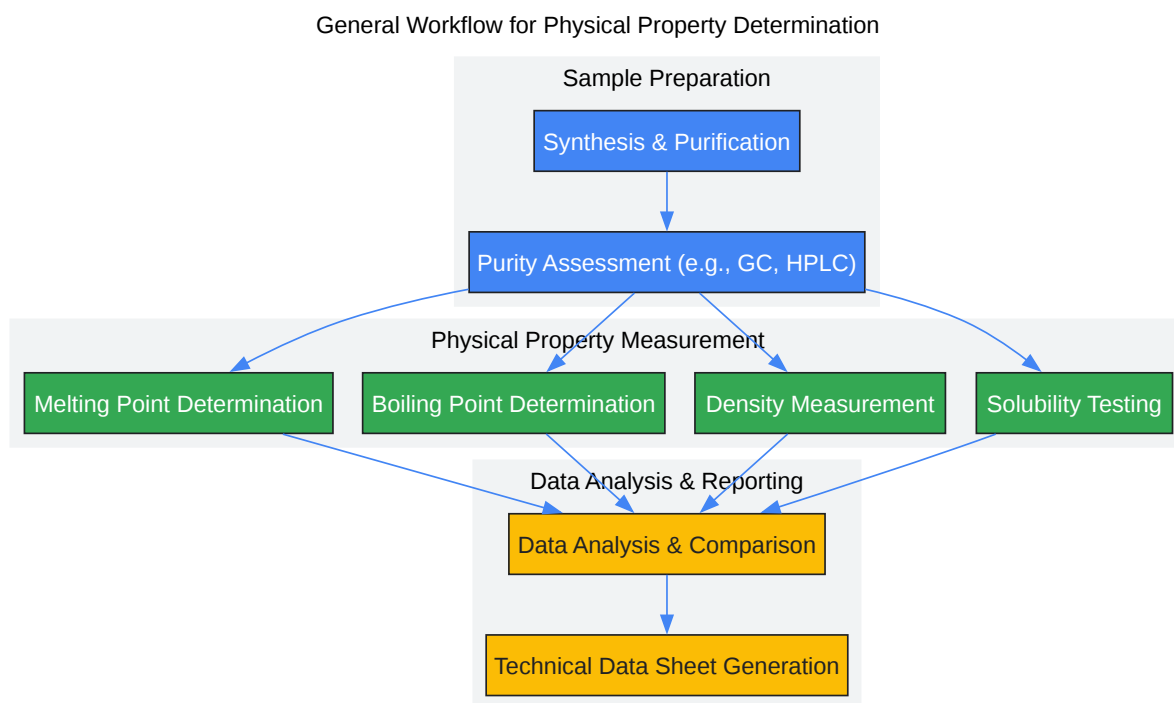
Density is the mass of a substance per unit of volume. For solids, this can be determined using various techniques.

Methodology:

- **Mass Measurement:** The mass of a sample is accurately measured using an analytical balance.
- **Volume Measurement:** The volume of the solid can be determined by displacement using a liquid in which the solid is insoluble, or by using a pycnometer. For liquids, a calibrated pipette and a balance are used to measure the mass of a known volume.<sup>[9]</sup>
- **Calculation:** Density is calculated by dividing the mass by the volume.

## General Workflow for Physical Property Characterization

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a chemical compound like **Diethyl 2,5-Dibromoterephthalate**.



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Caption: A generalized workflow for determining the physical properties of a chemical compound.

This guide provides foundational data on the physical properties of **Diethyl 2,5-Dibromoterephthalate**. For specific applications, it is recommended to consult detailed experimental studies and safety data sheets. The study of aromatic esters and their properties is an ongoing area of research, with methodologies continually being refined.<sup>[10][11][12]</sup>

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